

Fenoxanil solubility and stability in different solvents

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Compound of Interest

Compound Name: **Fenoxanil**

Cat. No.: **B053544**

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An In-Depth Technical Guide to the Solubility and Stability of **Fenoxanil** in Various Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Fenoxanil**, a systemic fungicide. The information is compiled for professionals in research and development who require precise data on the physicochemical properties of this compound for formulation, analytical method development, and environmental fate studies.

Physicochemical Properties of Fenoxanil

Fenoxanil, with the chemical name N-(1-cyano-1,2-dimethylpropyl)-2-(2,4-dichlorophenoxy)propanamide, is a white, odorless solid.^{[1][2]} It functions as a melanin biosynthesis inhibitor (MBI), making it highly effective against rice blast disease.^{[1][3]}

Table 1: General Physicochemical Properties of **Fenoxanil**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₈ Cl ₂ N ₂ O ₂	[2]
Molecular Weight	329.22 g/mol	[2]
Melting Point	69.0 - 71.5°C	[1][2]
Density (d20)	1.22 g/cm ³	[2]
Vapor Pressure (25°C)	2.54E-10 mmHg	[1]
Appearance	White odorless solid	[1]

Solubility Profile

The solubility of **Fenoxanil** has been determined in aqueous and various organic solvents. As a lipophilic compound, it exhibits low solubility in water and significantly higher solubility in most organic solvents.[1][2]

Table 2: Solubility of **Fenoxanil** in Different Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Water	0.0307 (\pm 0.0003)	[1][2]
n-Hexane	4.7	[1][3]
n-Octanol	120	[1][3]
Methanol	510	[1][3]
Toluene	510	[1][3]
Ethyl Acetate	530	[1][3]
Acetonitrile	570	[1][3]
Acetone	>580	[1][3]
Dichloromethane	>600	[1][3]

Stability of Fenoxanil

Fenoxanil demonstrates considerable stability under various conditions, which is a critical factor for its formulation and storage.

pH and Thermal Stability

Fenoxanil is reported to be stable in acidic, neutral, and alkaline conditions (pH 5, 7, and 9) and is also stable to heat.^{[1][3]} It is considered hydrolytically stable at temperatures below 50°C across all relevant pH values.^[3]

Stability in Common Analytical Solvents

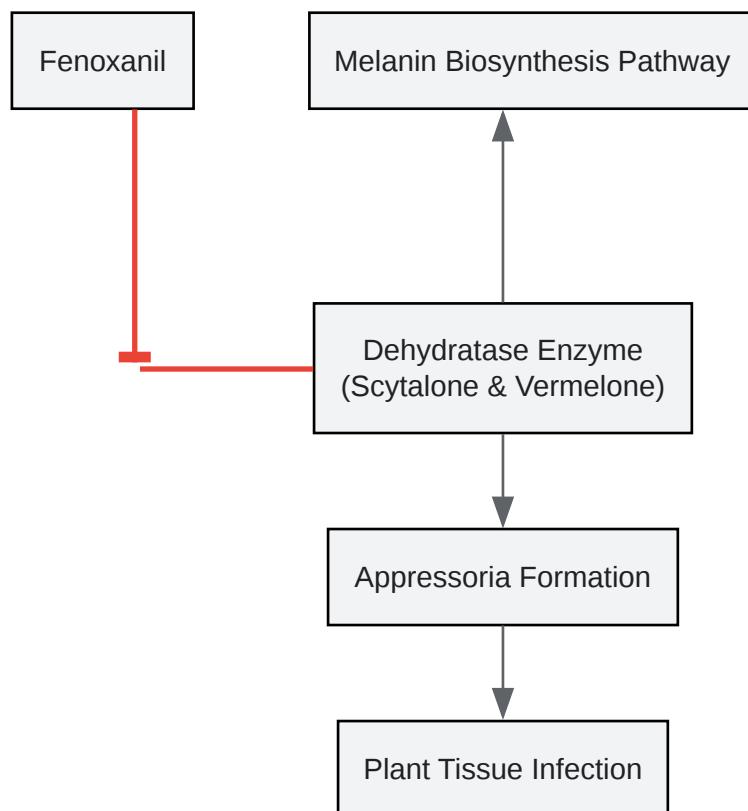
Long-term stability studies are crucial for preparing and storing analytical standards. A study investigating the stability of **Fenoxanil** stereoisomers found no significant degradation or isomer transformation in methanol, acetonitrile, or water over a 60-day period when stored at both 4°C and 25°C.^[4] This indicates excellent stability in these commonly used solvents for analytical purposes.

Photolytic Stability

In environmental conditions, the aqueous photolysis half-life (DT50) for **Fenoxanil** in natural water is 41 days.^[3]

Mechanism of Action

Fenoxanil's fungicidal activity stems from its role as a Melanin Biosynthesis Inhibitor (MBI).^[1] It specifically targets and inhibits dehydratase enzymes within the fungal melanin biosynthesis pathway.^[3] This inhibition prevents the formation of appressoria, specialized structures that fungi use to penetrate host plant tissues, thereby halting the infection process.



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Caption: Mechanism of action of **Fenoxanil** as a melanin biosynthesis inhibitor.

Experimental Protocols

Protocol for Solubility Determination (Shake-Flask Method)

A standard approach for determining the solubility of a compound like **Fenoxanil** is the shake-flask method, compliant with OECD Guideline 105.

- Preparation: Add an excess amount of solid **Fenoxanil** to a known volume of the desired solvent (e.g., water, methanol, n-hexane) in a flask.
- Equilibration: Seal the flask and agitate it at a constant temperature (e.g., 20°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.

- Phase Separation: Cease agitation and allow the suspension to settle. If necessary, centrifuge or filter the sample to separate the undissolved solid from the saturated solution. A 0.45 μm filter is commonly used.
- Quantification: Accurately dilute an aliquot of the clear, saturated solution.
- Analysis: Analyze the concentration of **Fenoxanil** in the diluted solution using a validated analytical method, such as UPLC-MS/MS or GC-NPD.[4][5]
- Calculation: Calculate the solubility based on the measured concentration and the dilution factor.

Protocol for Stability Assessment in Solvents

This protocol is adapted from a study on **Fenoxanil** stereoisomer stability.[4]

- Standard Preparation: Prepare standard solutions of **Fenoxanil** at a known concentration (e.g., 1 mg/L) in the solvents of interest (e.g., methanol, acetonitrile, water).[4]
- Storage: Aliquot the solutions into sealed vials and store them under controlled temperature conditions (e.g., 4°C and 25°C) protected from light.[4]
- Sampling: Collect samples at predetermined time points (e.g., day 0, 1, 3, 7, 14, 21, 30, and 60).[4]
- Analysis: Analyze the concentration of **Fenoxanil** in each sample immediately after collection using a validated UPLC-MS/MS method.
- Evaluation: Compare the concentration at each time point to the initial concentration (day 0) to determine the percentage of degradation over time.

General Analytical Workflow for Quantification

The quantification of **Fenoxanil** in solvent-based studies typically involves a straightforward "dilute-and-shoot" approach, as extensive sample cleanup is not required. For more complex matrices, a QuEChERS-based method is effective.[4][6]



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Caption: General analytical workflow for **Fenoxanil** stability testing in solvents.

This guide summarizes the currently available technical data on **Fenoxanil**'s solubility and stability. The provided protocols offer a foundation for researchers to conduct further studies and develop robust analytical methods for this important agricultural compound.

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